

Manumycin F molecular formula and physical properties

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Compound of Interest

Compound Name: Manumycin F

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Manumycin F: A Technical Guide for Researchers

An In-depth Analysis of the Molecular Characteristics, Biological Activity, and Methodologies Associated with a Promising Natural Product

Abstract

Manumycin F, a member of the **manumycin** family of antibiotics, is a polyketide metabolite isolated from *Streptomyces* sp. This technical guide provides a comprehensive overview of **Manumycin F**, detailing its molecular formula, physical properties, and biological activities. It is designed for researchers, scientists, and drug development professionals, offering a centralized resource of key data, experimental protocols, and insights into its mechanism of action. Particular focus is given to its role as a farnesyltransferase inhibitor and its impact on cellular signaling pathways, including the Ras-Raf-MEK-ERK cascade and apoptosis.

Molecular and Physical Properties

Manumycin F is a complex organic molecule with the molecular formula $C_{31}H_{34}N_2O_7$.^[1] Its molecular weight is 546.61 g/mol.^[1] The following table summarizes the known physical and chemical properties of **Manumycin F**.

Property	Value	Reference
Molecular Formula	C31H34N2O7	[1]
Molecular Weight	546.61 g/mol	[1]
CAS Number	156317-47-4	
Density	1.32 g/cm ³	[1]
Boiling Point	910 °C at 760 mmHg	
Refractive Index	1.642	

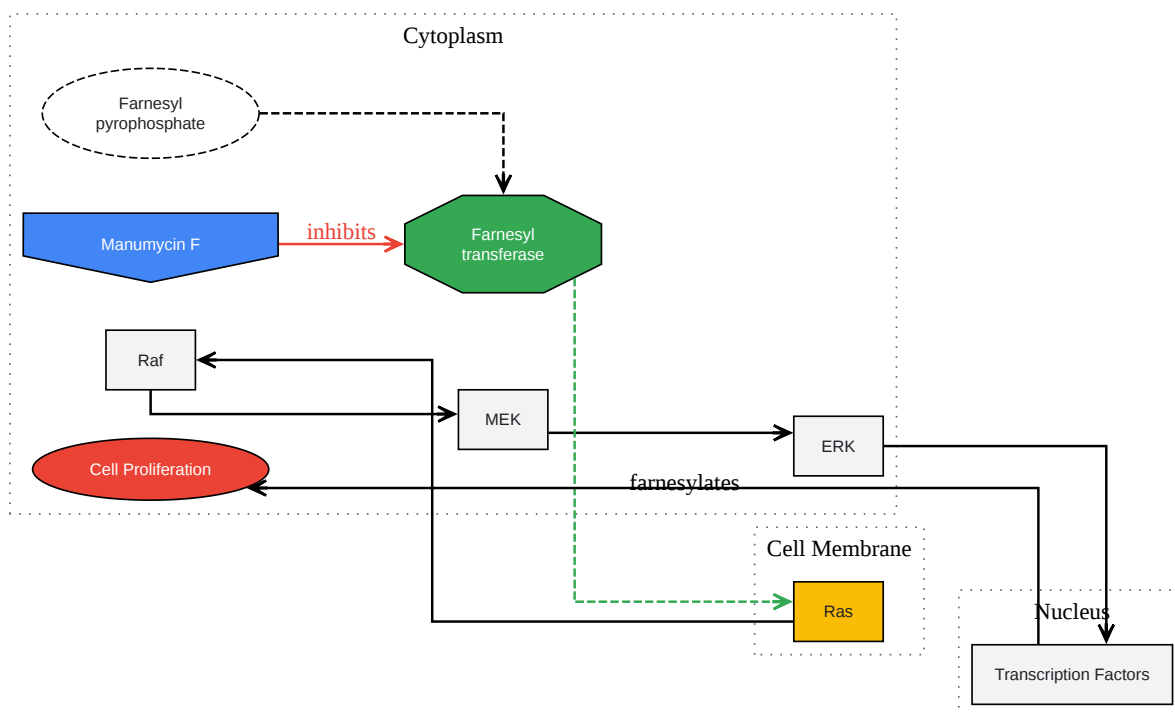
Biological Activity and Mechanism of Action

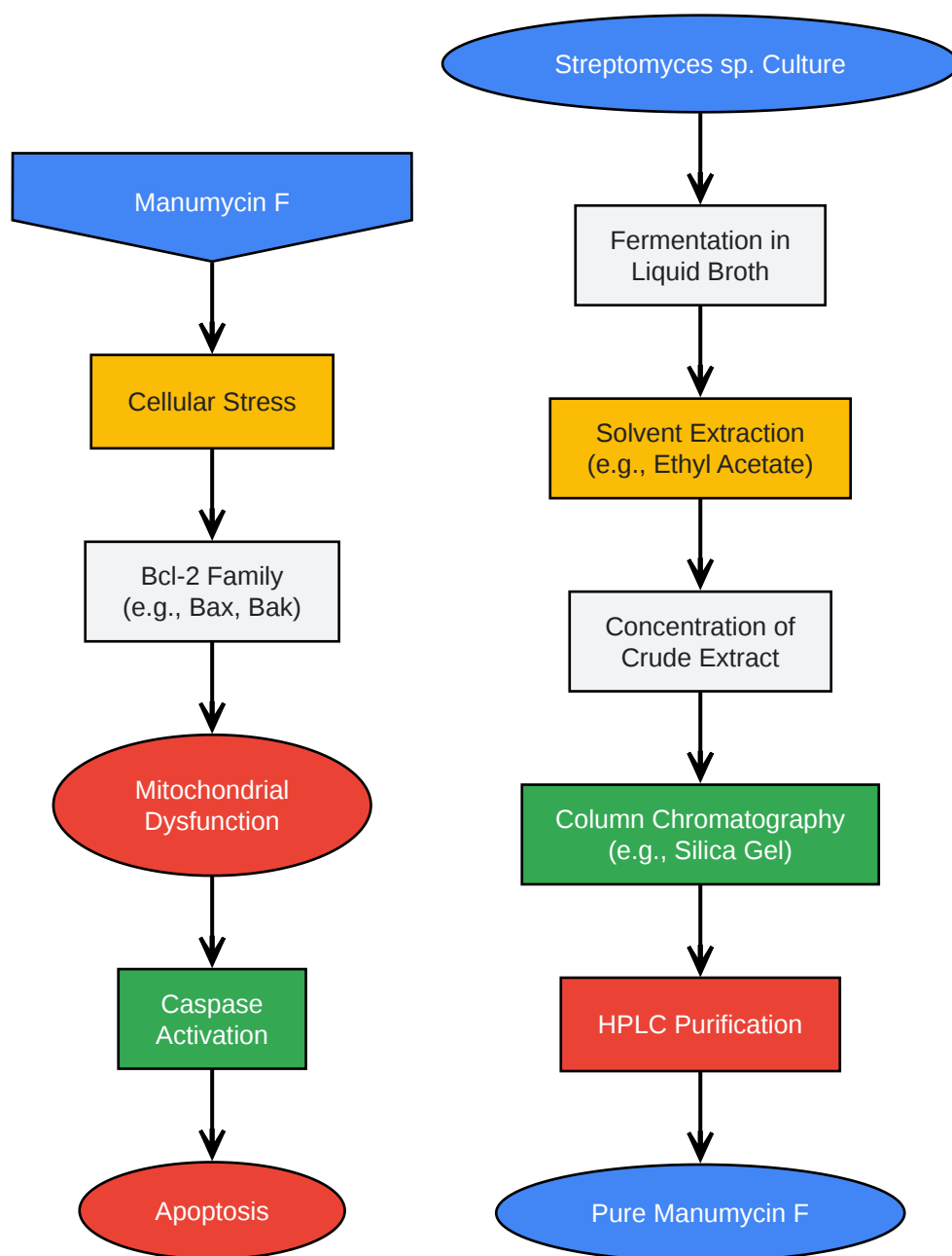
Manumycin F, along with other members of the **manumycin** family, exhibits a range of biological activities, most notably its inhibitory effect on farnesyltransferase. This enzyme is crucial for the post-translational modification of the Ras protein, a key component in cellular signal transduction pathways that regulate cell growth, proliferation, and differentiation.

Inhibition of Farnesyltransferase and the Ras-Raf-MEK-ERK Signaling Pathway

The primary mechanism of action for manumycins is the inhibition of farnesyltransferase, which prevents the farnesylation of Ras proteins. This modification is essential for the localization of Ras to the cell membrane and its subsequent activation of downstream signaling cascades. By inhibiting this process, **Manumycin F** can disrupt the Ras-Raf-MEK-ERK pathway, a critical signaling route that is often hyperactivated in various cancers. The disruption of this pathway can lead to the inhibition of cell proliferation and tumor growth. Manumycins E, F, and G have been shown to have moderate inhibitory effects on the farnesylation of the p21 ras protein.

The following diagram illustrates the inhibition of the Ras signaling pathway by **Manumycin F**.





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References

- 1. Manumycin inhibits farnesyltransferase and induces apoptosis of drug-resistant interleukin 6-producing myeloma cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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